

Application Notes and Protocols: Preparation of XL-228 Stock Solution

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Compound of Interest

Compound Name: *XL-228*

Cat. No.: *B611969*

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These application notes provide a detailed protocol for the preparation of a stock solution of **XL-228**, a multi-targeted tyrosine kinase inhibitor. Adherence to this protocol is crucial for ensuring the accuracy and reproducibility of experimental results.

Chemical Properties and Data

A summary of the key quantitative data for **XL-228** is presented in the table below for easy reference.

Property	Value	Source
Molecular Weight	437.54 g/mol	[1]
CAS Number	898280-07-4	[1]
Solubility in DMSO	≥ 21.9 mg/mL	[1]
Solubility in Ethanol	≥ 27.6 mg/mL (with sonication and warming)	[1]
Recommended Storage	-20°C for up to 1 month; -80°C for up to 6 months	[1]

Experimental Protocol

This protocol outlines the step-by-step procedure for preparing a 10 mM stock solution of **XL-228** in DMSO.

Materials:

- **XL-228** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic water bath
- Personal Protective Equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves

Procedure:

- **Pre-weighing Preparation:** Before handling the compound, ensure that you are wearing the appropriate personal protective equipment.
- **Weighing **XL-228**:** Carefully weigh out the desired amount of **XL-228** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.3754 mg of **XL-228**.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the vial containing the **XL-228** powder. For a 10 mM solution using 4.3754 mg of **XL-228**, this would be 1 mL of DMSO.
- **Dissolution:**
 - Tightly cap the vial and vortex for 1-2 minutes to facilitate dissolution.

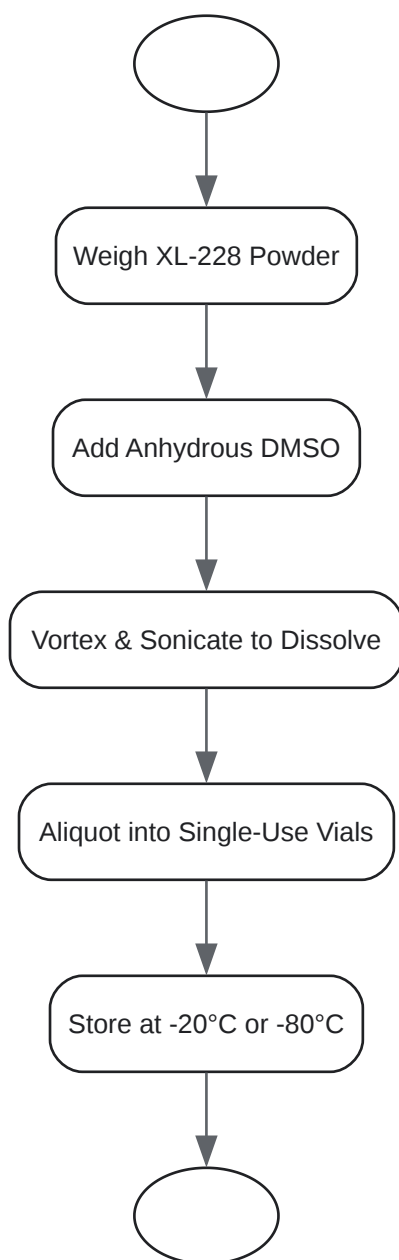
- If the compound is not fully dissolved, briefly sonicate the vial in an ultrasonic water bath.
[1] Gentle warming to 37°C can also aid in dissolution.[1]
- Aliquotting and Storage:
 - Once the **XL-228** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. This will minimize freeze-thaw cycles and protect the compound from light.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1]

Safety Precautions:

- **XL-228** is a potent compound and should be handled with care.
- Always work in a well-ventilated area, preferably a chemical fume hood.
- Avoid inhalation of the powder and direct contact with skin and eyes. In case of contact, wash the affected area immediately with copious amounts of water.
- Dispose of all waste materials according to institutional and local regulations.

Workflow Diagram

The following diagram illustrates the key steps in the preparation of the **XL-228** stock solution.



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Caption: Workflow for preparing **XL-228** stock solution.

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References

- 1. glpbio.com [glpbio.com]
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